

Application Notes: Imatinib Dihydrochloride for Protein Binding Assays

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Compound of Interest

Compound Name: *Fenazinel Dihydrochloride*

Cat. No.: *B15620844*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Imatinib is a potent and selective small-molecule tyrosine kinase inhibitor. It functions as an ATP-competitive inhibitor for several kinases, most notably BCR-ABL, the fusion protein characteristic of Chronic Myeloid Leukemia (CML).[1][2] Its remarkable specificity and efficacy have made it a cornerstone of targeted cancer therapy.[3] Beyond BCR-ABL, Imatinib also effectively inhibits other receptor tyrosine kinases, including c-KIT and Platelet-Derived Growth Factor Receptor (PDGFR).[3][4][5]

Accurate characterization of the binding affinity and kinetics of Imatinib to its target kinases is crucial for understanding its mechanism of action, developing more potent derivatives, and elucidating mechanisms of drug resistance.[6] This document provides detailed protocols for quantifying the interaction between Imatinib dihydrochloride and its target proteins using two common biophysical techniques: Surface Plasmon Resonance (SPR) and Isothermal Titration Calorimetry (ITC).

Quantitative Data Summary

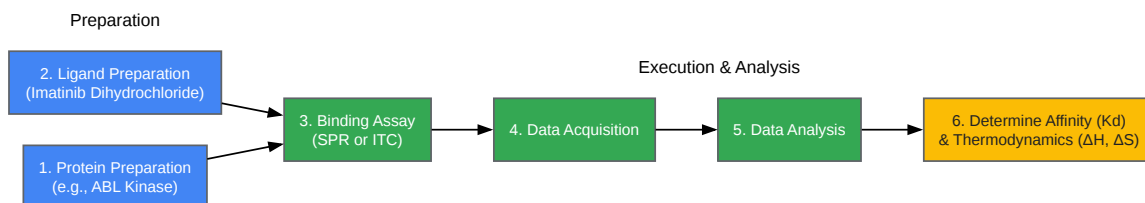
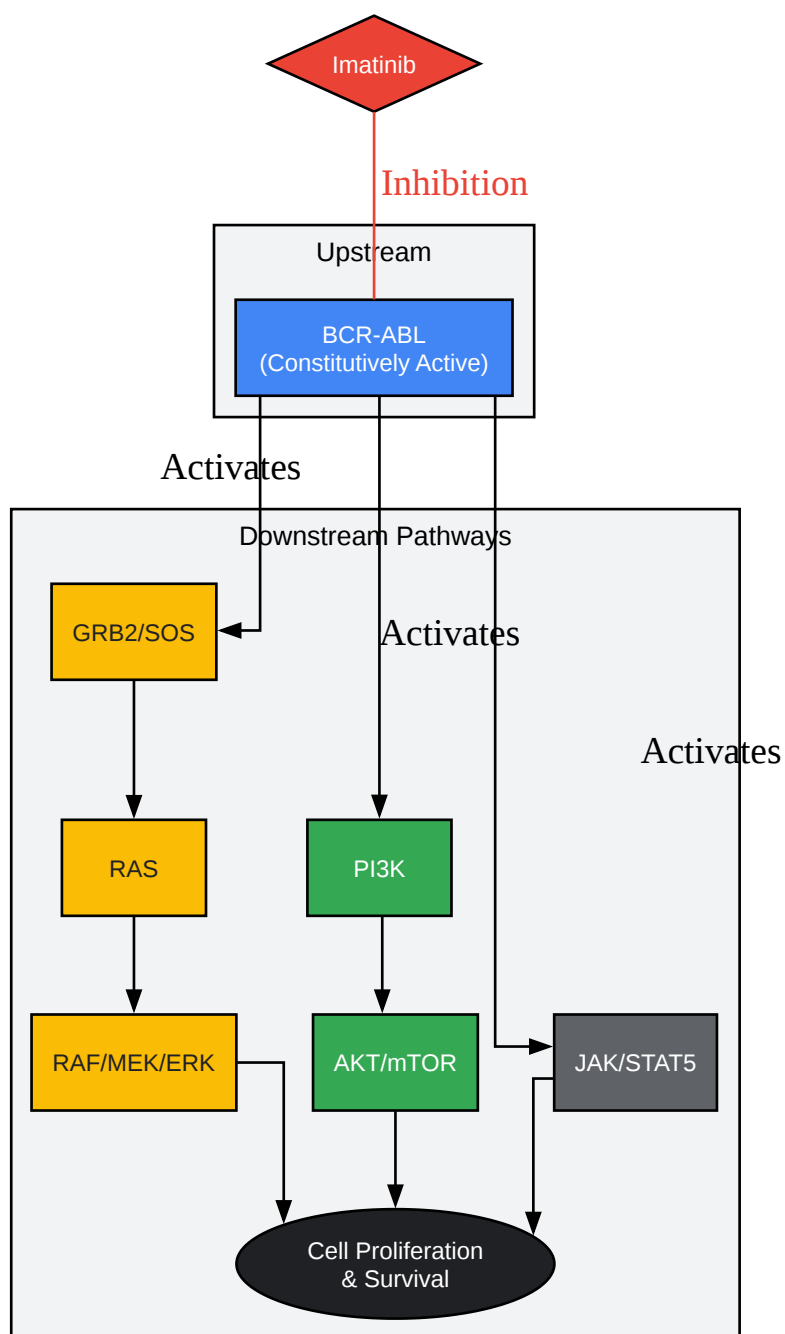
The binding affinity of Imatinib can vary depending on the specific kinase target and the assay conditions. The dissociation constant (K_d) is a key parameter used to quantify this affinity, where a lower K_d value indicates a stronger binding interaction.

Target Kinase	Reported Affinity (K_d or IC_{50})	Assay Method	Reference
v-Abl	IC_{50} : 0.6 μ M	Cell-free Assay	[4]
c-Abl	K_d : ~10 nM	Not Specified	[7]
c-Kit	IC_{50} : 0.1 μ M	Cell-based Assay	[4]
PDGFR	IC_{50} : 0.1 μ M	Cell-free Assay	[4]

Note: IC_{50} values represent the concentration of an inhibitor required to reduce the activity of an enzyme by 50%, which can approximate K_d under certain assay conditions.

Signaling Pathway Inhibition

Imatinib exerts its therapeutic effect by blocking the constitutive kinase activity of BCR-ABL. This action inhibits downstream signaling pathways that are crucial for cell proliferation and survival, such as the RAS/MAPK and PI3K/AKT pathways.[8][9][10] Inhibition of these pathways in cancer cells leads to cell cycle arrest and apoptosis.[11]



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